

Erythrulose: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

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An In-depth Exploration of the Tetrose Carbohydrate: Properties, Biochemical Roles, and Methodologies

Abstract

Erythrulose, a naturally occurring tetrose carbohydrate, has garnered significant interest beyond its well-known application in sunless tanning products. As a keto-tetrose, its unique chemical structure and reactivity make it a molecule of interest in various biochemical pathways and a potential chiral building block in organic synthesis. This technical guide provides a comprehensive overview of **erythrulose**, tailored for researchers, scientists, and drug development professionals. It delves into its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its intricate roles in significant biological processes, including the Maillard reaction, the pentose phosphate pathway, and vitamin C degradation.

Physicochemical and Safety Data of Erythrulose

Erythrulose (C₄H₈O₄) is a ketose sugar with a molecular weight of 120.104 g/mol .^{[1][2]} It exists as a clear, colorless to pale-yellowish, highly viscous liquid or syrup.^{[1][3][4]} **Erythrulose** is soluble in water and methanol.^{[2][5]} The following tables summarize the key quantitative data for **erythrulose**.

Table 1: Physicochemical Properties of **Erythrulose**

Property	Value	References
Molecular Formula	C ₄ H ₈ O ₄	[1]
Molar Mass	120.1 g/mol	[5]
Density	1.420 g/cm ³	[5]
Boiling Point	144.07°C (estimate)	[5]
Specific Rotation [α] _D ¹⁸	+11.4° (c = 2.4 in water)	[5]
Flash Point	110°C	[5]
pKa	12.00 ± 0.20 (Predicted)	[5]
Solubility	Soluble in water, slightly soluble in methanol.	[2][5]
Appearance	Colorless to slightly yellow oil/syrup.	[1][5]

 Table 2: Safety and Toxicological Data for **Erythrulose**

Parameter	Value	Species	Test Guideline	References
Acute Oral Toxicity (LD ₅₀)	>2000 mg/kg	Rat	OECD 401	[6][7]
Skin Irritation	Not an irritant	Guinea Pig, Human	-	[6]
Eye Irritation	Not an irritant (20% solution)	Rabbit	OECD 405	[6]
Skin Sensitization	Not a sensitizer	Guinea Pig	-	[8]
Mutagenicity (Ames' test)	Not mutagenic	-	-	[7][9]

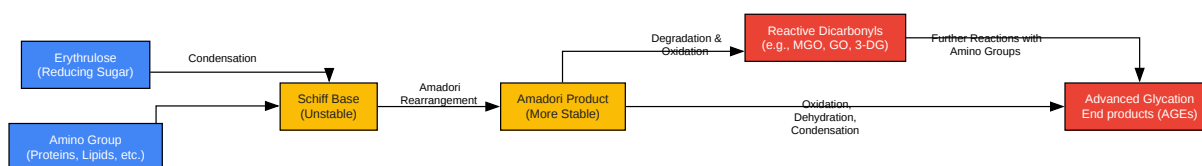
Key Biochemical Roles and Signaling Pathways

Erythrulose is implicated in several significant biochemical processes, extending beyond its cosmetic applications.

The Maillard Reaction and Advanced Glycation End Products (AGEs)

Erythrulose, as a reducing sugar, readily participates in the Maillard reaction, a non-enzymatic browning reaction with amino acids.[1] This reaction is responsible for its effect in sunless tanning products, where it reacts with the amino acids in the keratin of the stratum corneum to form brown-colored polymers called melanoidins.[2][10]

However, this reactivity also leads to the formation of Advanced Glycation End products (AGEs) in vivo.[1] The formation of AGEs is a complex process initiated by the reaction of a reducing sugar, like **erythrulose**, with the amino groups of proteins, lipids, or nucleic acids to form a Schiff base. This is followed by rearrangements to form more stable Amadori products, which then undergo a series of further reactions, including oxidation, dehydration, and condensation, to form irreversible AGEs.[11][12][13] The accumulation of AGEs is associated with various pathological conditions, including diabetes complications and aging.[1][11][14]



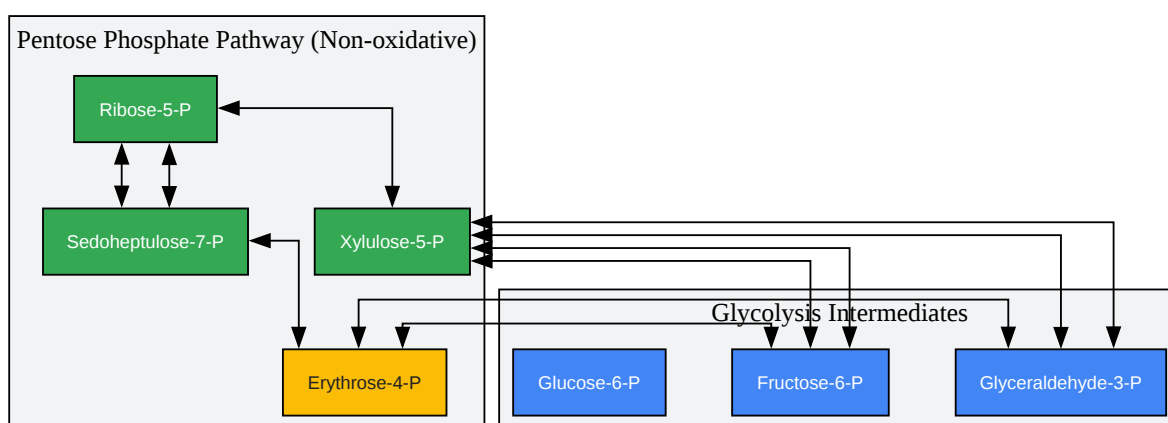
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Maillard Reaction and AGE Formation Pathway.

Pentose Phosphate Pathway

Erythrose-4-phosphate, a phosphorylated derivative of the aldotetrose erythrose, is a key intermediate in the non-oxidative branch of the pentose phosphate pathway (PPP).[15][16] While **erythrulose** itself is not a direct intermediate, its isomer erythrose is. The PPP is a crucial metabolic pathway that runs parallel to glycolysis, generating NADPH for reductive

biosynthesis and protecting against oxidative stress, and producing precursors for nucleotide synthesis.[15][16] In some microorganisms, such as *Brucella*, erythritol is catabolized to D-erythrose-4-phosphate, which then enters the PPP.[17] This pathway involves the conversion of L-3-tetrolase-4-phosphate to D-erythrose-4-phosphate via a series of isomerizations.[17]



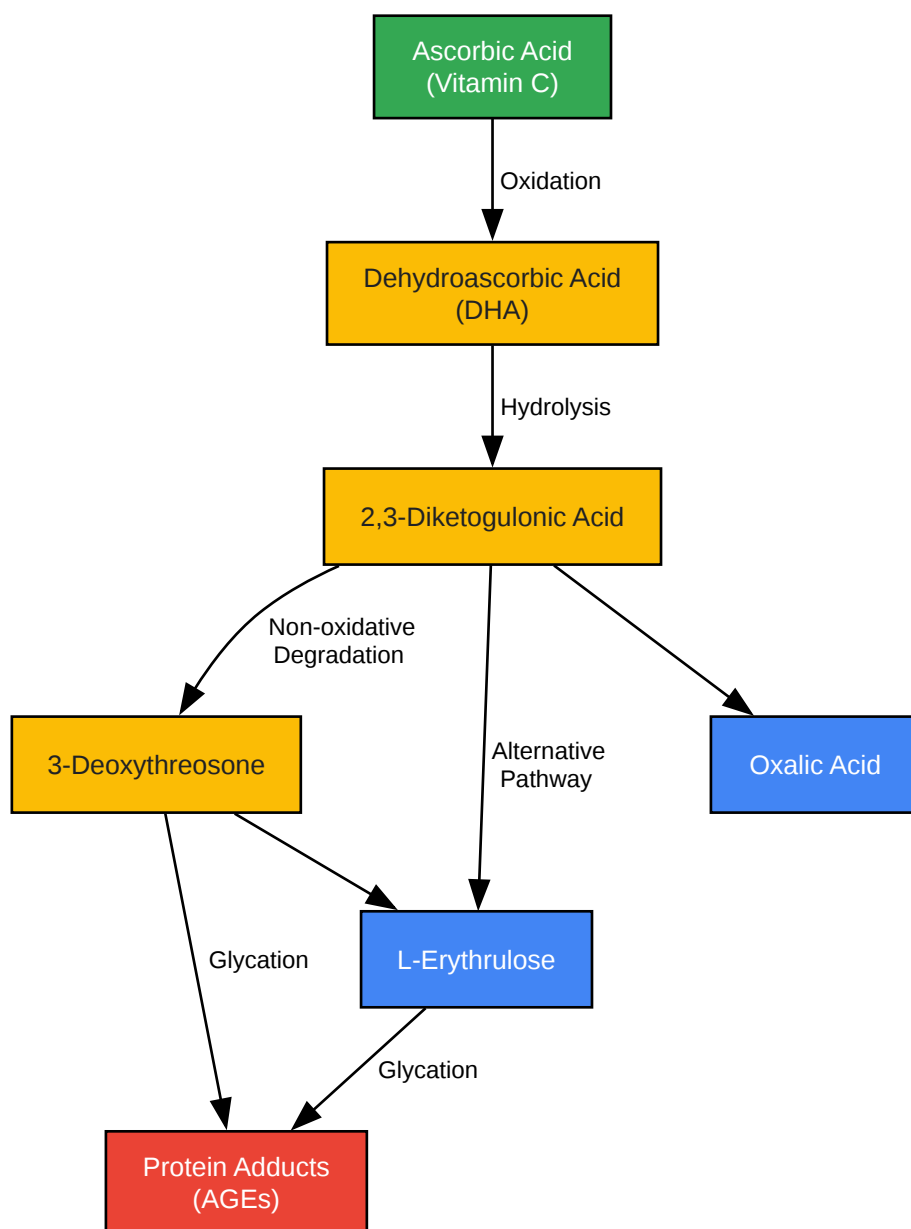
Simplified Non-oxidative Pentose Phosphate Pathway showing the central role of Erythrose-4-Phosphate.

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Role of Erythrose-4-Phosphate in the PPP.

Vitamin C Degradation

L-Erythrulose is a degradation product of vitamin C (ascorbic acid).[18][19] The breakdown of dehydroascorbic acid (DHA), the oxidized form of vitamin C, can proceed through a non-oxidative pathway that yields **L-erythrulose** and oxalic acid.[18][20] This pathway has been identified as a major route for vitamin C degradation in vivo, with 3-deoxythreosone, a precursor to **erythrulose**, being a significant degradation product found bound to human lens proteins.[20][21]



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Erythrulose Formation from Vitamin C Degradation.

Experimental Protocols

Production of L-Erythrulose by Fermentation

L-Erythrulose can be produced by the aerobic fermentation of meso-erythritol using microorganisms of the genus *Gluconobacter*.^{[1][22][23]}

- Microorganism: *Gluconobacter oxydans* or *Gluconobacter frateurii*.^{[22][24]}

- Substrate: meso-Erythritol.
- Culture Medium: A suitable medium containing meso-erythritol and one or more polyhydric alcohols.[23] For example, tryptic soy broth (TSB) supplemented with 1% D-sorbitol.[24][25]
- Incubation Conditions:
 - Temperature: 30°C.[24][25]
 - Agitation: 170 rpm.[24][25]
 - Aeration: The partial oxygen pressure (pO₂) should be maintained between 10-80%.[23]
- Process:
 - Prepare a washed cell suspension of the selected *Gluconobacter* strain.
 - Inoculate the culture medium with the cell suspension.
 - Incubate under the specified conditions. Meso-erythritol can be added in a single batch, repeatedly, or continuously to maintain a concentration of 50 to 150 g/L.[23]
 - Monitor the conversion of erythritol to **erythrulose**. At a 10% substrate concentration, approximately 98% conversion can be achieved within 48 hours.[24][25]
- Purification: The resulting L-**erythrulose** can be purified from the fermentation broth using methods such as membrane filtration, ion exchange chromatography, electrodialysis, and activated carbon treatment.[23]

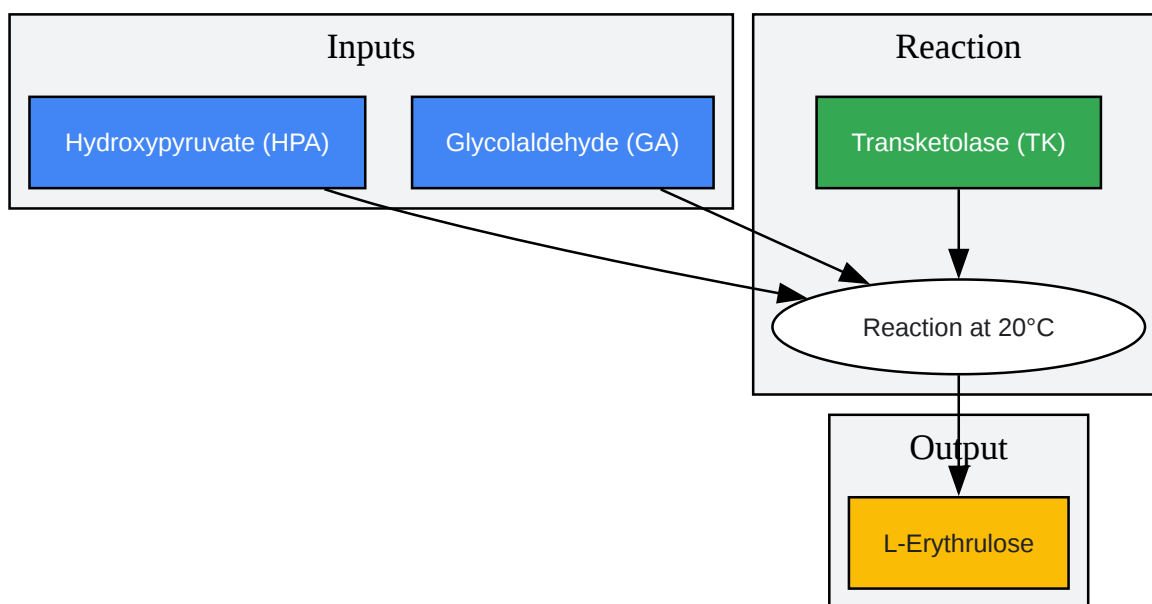
Enzymatic Synthesis of L-Erythrulose

L-**Erythrulose** can be synthesized enzymatically using transketolase.[26]

- Enzyme: Transketolase (TK).
- Substrates: Hydroxypyruvate (HPA) and glycolaldehyde (GA).[26]
- Reaction Conditions:

- Temperature: 20°C.[26]
- Initial Substrate Concentrations: 50 mM HPA and 50 mM GA.[26]
- Protocol:
 - Prepare a reaction mixture containing the substrates in a suitable buffer.
 - Add the transketolase enzyme to the reaction mixture.
 - Incubate the reaction at 20°C.
 - Monitor the production of L-**erythrulose** and the consumption of hydroxypyruvate.

A multi-enzymatic cascade reaction has also been developed for the synthesis of L-**erythrulose** from glycerol.[27] This system utilizes glycerol dehydrogenase (GDH), fructose-6-phosphate aldolase (FSAA129S), NADH oxidase (NOX), and catalase.[27]



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Workflow for the Enzymatic Synthesis of L-**Erythrulose**.

Chemical Synthesis of Erythrulose

Erythrulose can be synthesized via an aldol condensation of dihydroxyacetone and formaldehyde.[28]

- Reactants: Dihydroxyacetone and formaldehyde.
- Catalyst: Zeolite-like imidazolate frame (ZIF) formed by cations such as Zn(II), Co(II), Fe(II), or Cd(II) and organic linkers.[28]
- Reaction Conditions:
 - Solvent: Aqueous solution.
 - Temperature: Up to 80°C.[28]
 - pH: 7.54–8.71, controlled by the amount of catalyst.[28]
- Procedure:
 - In a reactor, combine dihydroxyacetone, formaldehyde solution, and water.
 - Add the ZIF catalyst.
 - Heat the mixture to the desired temperature while stirring.
 - Maintain the reaction for a specified time (e.g., 0.5 hours).
 - The reaction products can be analyzed by high-performance liquid chromatography (HPLC).

Analytical Methods for Erythrulose

The quantification of **erythrulose** in various matrices can be achieved using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): HPLC is a common method for the analysis of **erythrulose** and other carbohydrates. A variety of columns and detection methods can be employed depending on the sample matrix.

- Gas Chromatography (GC): GC can also be used for the analysis of **erythrulose**, often requiring derivatization to increase volatility.
- Spectroscopic Methods: While not typically used for quantification in complex mixtures, spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are invaluable for the structural elucidation and identification of **erythrulose** and its reaction products.^[25]

Erythrulose as a Chiral Building Block

Erythrulose derivatives can serve as valuable chiral building blocks in organic synthesis.^[29] Its stereocenters and functional groups make it a useful starting material for the stereoselective synthesis of complex molecules, including functionalized d3 and d4 synthons.^[29] This has been applied in the formal synthesis of natural products like goniothalesdiol.^[29] The use of chiral building blocks is of particular importance in drug discovery and development, where the stereochemistry of a molecule is often critical to its biological activity.^[30]

Conclusion

Erythrulose is a multifaceted tetrose carbohydrate with significance extending far beyond its cosmetic applications. Its role in fundamental biochemical processes such as the Maillard reaction and its connection to the pentose phosphate pathway and vitamin C metabolism highlight its importance in cellular chemistry and pathology. The availability of robust fermentation and enzymatic synthesis protocols facilitates its production for research and industrial purposes. For researchers, scientists, and drug development professionals, a thorough understanding of the properties, reactivity, and biological implications of **erythrulose** is crucial for harnessing its potential as a research tool and a chiral building block in the synthesis of novel therapeutic agents. Further investigation into its metabolic fate and its interactions with biological systems will undoubtedly unveil new applications and deepen our understanding of carbohydrate chemistry in health and disease.

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References

- 1. Erythrulose - Wikipedia [en.wikipedia.org]
- 2. us.typology.com [us.typology.com]
- 3. dsm.com [dsm.com]
- 4. Erythrulose | 40031-31-0 | Cosmetic Ingredients Guide [ci.guide]
- 5. chembk.com [chembk.com]
- 6. makingcosmetics.com [makingcosmetics.com]
- 7. 4. Is erythrulose safe for use as self tanning agent?-faq [mcbiotec.com]
- 8. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 9. Survey of chemical substances in consumer products, 72 – Assessment of DHA in self-tanning creams applied in spray booths – 5 Health assessment [www2.mst.dk]
- 10. dsm.com [dsm.com]
- 11. The role of advanced glycation end products in aging and metabolic diseases: bridging association and causality - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Advanced Glycation End Products in the Skin: Molecular Mechanisms, Methods of Measurement, and Inhibitory Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Advanced glycation end-products: modifiable environmental factors profoundly mediate insulin resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 15. The pentose phosphate pathway in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 16. The return of metabolism: biochemistry and physiology of the pentose phosphate pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. taylorandfrancis.com [taylorandfrancis.com]
- 19. researchgate.net [researchgate.net]
- 20. Vitamin C degradation products and pathways in the human lens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. L-Erythrulose production with a multideletion strain of Gluconobacter oxydans - PubMed [pubmed.ncbi.nlm.nih.gov]

- 23. WO2001042483A1 - Process for the biotechnological preparation of l-erythrulose - Google Patents [patents.google.com]
- 24. researchgate.net [researchgate.net]
- 25. Production of L-erythrose via L-erythrulose from erythritol using microbial and enzymatic reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. chemrxiv.org [chemrxiv.org]
- 28. RU2741007C1 - Method of producing erythrulose from dihydroxyacetone and formaldehyde - Google Patents [patents.google.com]
- 29. Stereoselective anti aldol reactions of erythrulose derivatives. Functionalized chiral d3 and d4 synthons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. Synthesis of chiral building blocks for use in drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
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